Patent Landscape & Technical Guide: 3-(Pyrimidin-2-yl)morpholine Building Blocks[1]

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Compound of Interest

Compound Name:	*3-(Pyrimidin-2-YL)morpholine*
Cat. No.:	*B13078489*

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Executive Summary

The **3-(Pyrimidin-2-yl)morpholine** scaffold represents a strategic evolution in "privileged structure" design.[1] Unlike the ubiquitous N-linked (4-pyrimidinyl) morpholines found in first-generation kinase inhibitors (e.g., PI3K/mTOR pathway), the C-linked (3-pyrimidinyl) isomer offers a distinct vector orientation.[1] This architecture preserves the morpholine nitrogen as a nucleophilic handle for diversification while positioning the pyrimidine ring as a rigid, metabolic-stable side chain.[1]

Recent patent activity indicates a shift toward these 3-substituted morpholine congeners to overcome IP crowding and improve physicochemical profiles (e.g., lowering logP while maintaining solubility).[1] This guide analyzes the synthetic routes, key assignees, and freedom-to-operate (FTO) considerations for this emerging pharmacophore.[1]

Chemical Architecture & Significance[1]

Structural Distinction

The core innovation lies in the connectivity.[1] Standard nucleophilic aromatic substitution (

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) yields the achiral N-linked product. The C-linked 3-isomer requires asymmetric synthesis but yields a chiral scaffold with superior vector definition.[1]

- N-Linked (Conventional): Pyrimidine attached to Morpholine N4. Achiral. Rotational freedom limited by sterics.[1]
- C-Linked (Target): Pyrimidine attached to Morpholine C3. Chiral (

). The Nitrogen is free (

) for coupling to a drug core (e.g., hinge binder).

Visualization: Scaffold Topology

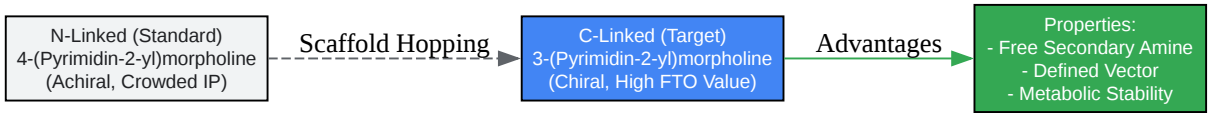

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Figure 1: Structural evolution from conventional N-linked morpholines to the high-value C-linked 3-isomer.

Patent Landscape Analysis

Key Assignees & Players

While specific composition-of-matter patents for the bare building block (CAS 1501552-38-0) are likely expired or non-existent, the process patents and downstream applications are active.[1]

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Assignee Category	Key Players	Focus Area	Patent Relevance
Pharma Majors	Pfizer, Merck KGaA, Roche	CNS (TAAR1), Oncology (ATR/DNA-PK)	Use of 3-substituted morpholines as core scaffolds in clinical candidates.[1]
CROs / CDMOs	WuXi AppTec, PharmBlock	Process Chemistry	Scalable asymmetric synthesis of the intermediate (Process Patents).[1]
Academic	Univ. of California, ETH Zurich	Methodology	Novel catalytic routes (e.g., photoredox, ring-opening) to access the scaffold.[1]

Therapeutic Indications

The **3-(Pyrimidin-2-yl)morpholine** moiety is particularly relevant in:

- CNS Disorders: Modulating physicochemical properties (lowering pKa) to improve Blood-Brain Barrier (BBB) penetration.
- Kinase Inhibitors: Serving as a solvent-exposed tail that solubilizes the macrocycle or hinge-binding core.[1]

Synthetic Methodologies (Technical Core)

The synthesis of 3-heteroaryl morpholines is non-trivial compared to their N-linked counterparts.[1] Below are the two primary routes identified in the technical literature.

Route A: The "Chiral Pool" Approach (Classical)

This method relies on the cyclization of chiral amino-alcohol precursors derived from amino acids or asymmetric reduction.[1] It is the most reliable for GMP scale-up.[1]

Protocol:

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- Precursor Formation: Reaction of Pyrimidine-2-carbaldehyde with a chiral amino alcohol (e.g., derived from Serine or via asymmetric Henry reaction).[1]
- Cyclization: Reductive amination followed by intramolecular etherification.[1]

Route B: Ring Opening of Oxazetidines (Novel 2023)

A cutting-edge method utilizing 2-tosyl-1,2-oxazetidine allows for the modular construction of 3-substituted morpholines.[1] This route is highly patentable and offers access to diverse analogs.[1]

Experimental Workflow (Route B - Adapted):

- Reagents: 2-Tosyl-1,2-oxazetidine,

  -formyl carboxylate (Pyrimidine-substituted), Base catalyst.
- Mechanism: Base-catalyzed ring opening yields a morpholine hemiaminal.[1][2][3]
- Reduction: Treatment with

  and

  affords the 3-substituted morpholine.[1][3]

Visualization: Synthetic Pathways

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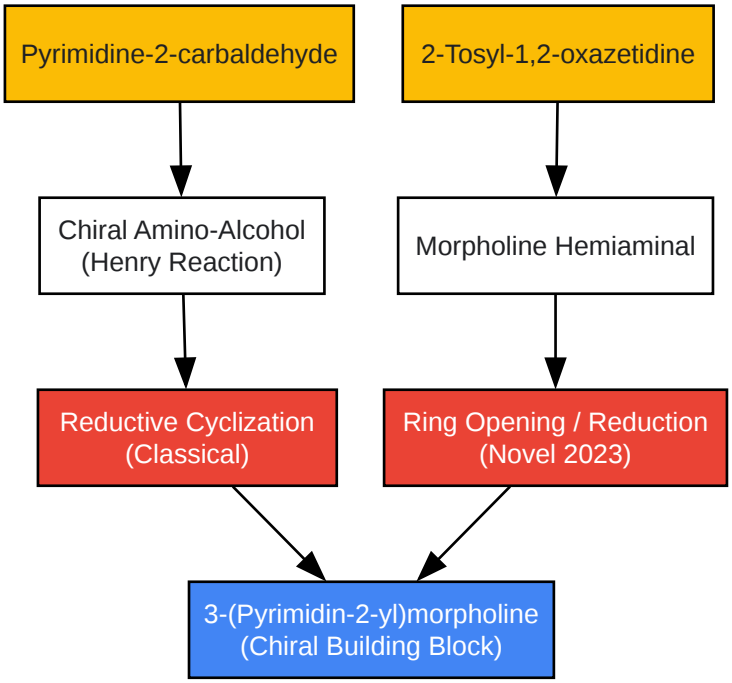

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Figure 2: Comparison of Classical (Left) and Novel (Right) synthetic routes for the target scaffold.

Experimental Protocol: Synthesis of (3S)-3-(Pyrimidin-2-yl)morpholine

Note: This protocol is a composite based on standard procedures for 3-heteroaryl morpholines (e.g., CAS 2165938-44-1).[1]

Step 1: Preparation of the Imine

- Charge a reaction vessel with Pyrimidine-2-carbaldehyde (1.0 eq) and (S)-2-aminoethanol (1.1 eq) in dry DCM.
- Add

  (2.0 eq) as a desiccant. Stir at RT for 12 h.[1]
- Filter and concentrate to yield the crude imine.

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Step 2: Cyclization (Reductive Etherification)

- Dissolve the crude imine in dry THF.
- Cool to 0°C. Add Vinylmagnesium bromide (1.2 eq) dropwise (Grignard addition). Note: This introduces the carbon framework.[1]
- Quench with

  . Extract with EtOAc.[1]
- Ozonolysis/Cyclization: Treat the alkene intermediate with

  followed by

  reduction to the diol.
- Ring Closure: React the diol with

  followed by base (

) to effect the intramolecular

  cyclization.
- Purification: Silica gel chromatography (MeOH/DCM gradient).

Yield: Typically 40-50% over 3 steps.[1] Validation:

-NMR (diagnostic doublet of doublets for C3-H), Chiral HPLC (>98% ee).

Freedom to Operate (FTO) & Commercial Availability

- Commercial Status: The building block is available from specialized catalog suppliers (e.g., ChemicalBook, GuideChem) under CAS 2165938-44-1 (3S) and 2165418-42-6 (3R).[1]
- FTO Assessment:
  - Compound: The simple molecule **3-(pyrimidin-2-yl)morpholine** is likely in the public domain (no valid composition of matter patent).[1]

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- Process: Novel catalytic routes (e.g., those by academic groups like Kőnig et al., 2023) may be subject to pending university patents.[1]
- Usage: FTO is generally clear for using this building block in a novel drug structure, provided the final drug molecule itself is novel.[1]

References

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